

N-Methylcanaduim Iodide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N*-Methylcanaduim iodide

Cat. No.: B2456054

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. **N-Methylcanaduim iodide** is a research chemical, and a comprehensive, officially recognized Safety Data Sheet (SDS) is not publicly available. The information herein is compiled from data on related compounds, including quaternary ammonium salts, iodide-containing compounds, and the hazardous precursor methyl iodide. All handling of **N-Methylcanaduim iodide** should be conducted with the utmost caution in a controlled laboratory setting by qualified personnel.

Introduction

N-Methylcanaduim iodide is a quaternary ammonium alkaloid. It is a derivative of canadine, a natural product found in plants of the *Zanthoxylum* genus.^[1] As a quaternary ammonium salt, it possesses a permanently charged nitrogen atom, which influences its biological activity and handling requirements. This guide provides a summary of its known properties, and inferred safety and handling precautions based on available data for structurally related compounds.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **N-Methylcanaduim iodide** is presented in Table 1. This information is crucial for understanding its behavior in experimental settings.

Table 1: Physical and Chemical Properties of **N-Methylcanaduim Iodide**

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₄ NO ₄ • I	[1]
Formula Weight	481.3 g/mol	[1]
Appearance	Solid	[1]
Purity	≥95%	[1]
Solubility	Soluble in methanol and DMSO	[1]
Storage	-20°C	[1]
Stability	≥ 4 years at -20°C	[1]
IUPAC Name	(1S)-16,17-dimethoxy-13-methyl-5,7-dioxa-13-azoniapentacyclo[11.8.0.0 ^{2,10} .0 ^{4,8,0^{15,20}}]henicos-2,4(8),9,15(20),16,18-hexaene iodide	[2]
Synonyms	1- α -Canadine methiodide, N-methyl- α -canaduim monoiodide	[1]

Hazard Identification and Toxicity Profile

Direct toxicological data for **N-Methylcanaduim iodide** is not readily available. Therefore, a conservative approach to handling is imperative. The hazard profile is inferred from the toxicity of quaternary ammonium compounds in general, and from studies on other quaternary ammonium iodide salts.

General Hazards of Quaternary Ammonium Compounds:

- Dermal and Respiratory Irritation: Quaternary ammonium compounds are known to cause skin and respiratory irritation.[\[3\]](#)

- Allergic Reactions: Some individuals may develop allergic reactions upon exposure.[3]
- Reproductive and Developmental Toxicity: Prolonged exposure to some quaternary ammonium compounds has been linked to reproductive and developmental toxicity in non-human mammals.[3]

Toxicity of a Structurally Related Quaternary Ammonium Iodide: A study on N-n-butyl haloperidol iodide, a synthetic quaternary ammonium salt, revealed an acute intravenous LD50 of 5.11 mg/kg in mice, indicating high toxicity.[4][5] Toxic effects included severe hypotension, arrhythmias, and dose-dependent increases in lactate dehydrogenase (LDH), blood urea nitrogen (BUN), and serum lactate levels.[4][5]

Given these data, **N-Methylcanadium iodide** should be treated as a potentially toxic substance.

Handling Precautions and Personal Protective Equipment (PPE)

Due to the lack of specific data and the potential for toxicity, stringent handling precautions must be observed.

Engineering Controls:

- All work with solid **N-Methylcanadium iodide** and its solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile) should be worn at all times.
- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
- Lab Coat: A flame-resistant lab coat should be worn.
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with an appropriate cartridge should be used.

A logical workflow for handling **N-Methylcanadium iodide** is depicted in the following diagram:

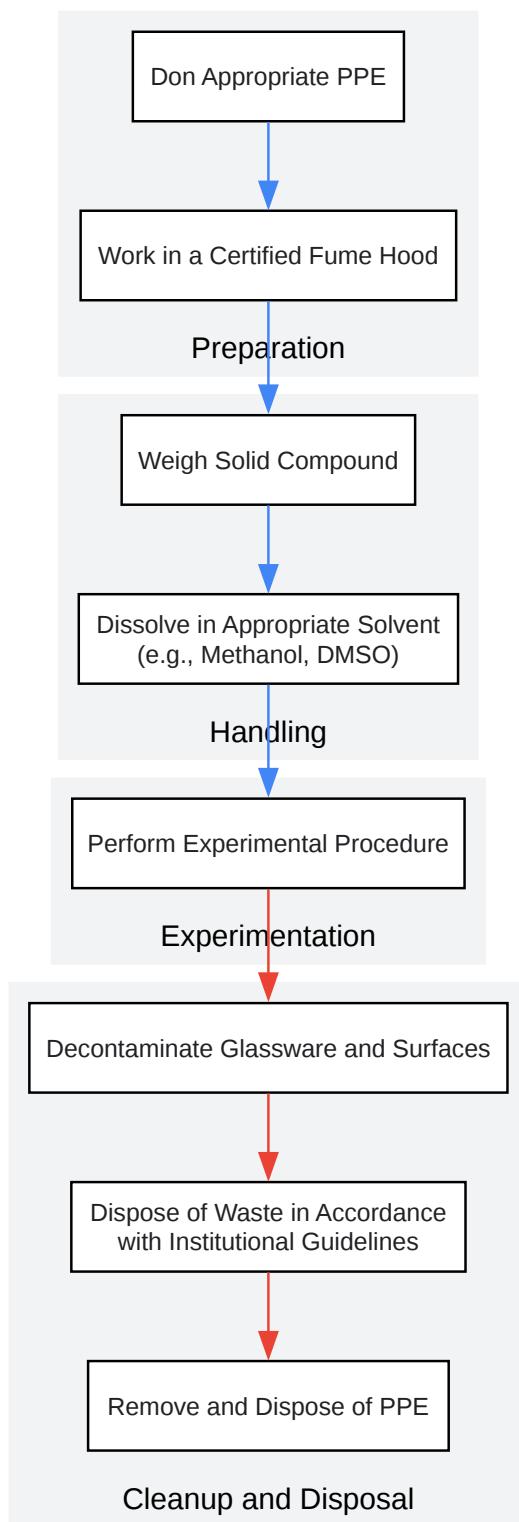


Diagram 1: N-Methylcanadium Iodide Handling Workflow

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Caption: Diagram 1: **N-Methylcanadine Iodide** Handling Workflow

First Aid Measures

In the event of exposure, immediate action is critical.

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the individual is conscious, rinse their mouth with water. Seek immediate medical attention.

Experimental Protocols: Synthesis of N-Methylcanadine Iodide

The synthesis of **N-Methylcanadine iodide** typically involves the methylation of canadine using methyl iodide.[\[2\]](#)

Warning: Methyl iodide is a highly toxic and carcinogenic substance. All procedures involving methyl iodide must be performed in a certified chemical fume hood with appropriate PPE.

General Protocol:

- Dissolution: Dissolve canadine in a suitable solvent.
- Addition of Base: Add a base, such as potassium carbonate, to the solution.[\[2\]](#)
- Methylation: Slowly add methyl iodide to the reaction mixture.
- Reaction: Allow the reaction to proceed, monitoring for completion by an appropriate method (e.g., TLC).

- Workup and Purification: Upon completion, the reaction mixture is worked up to isolate the **N-Methylcanadium iodide** product. Purification is typically achieved through recrystallization or chromatography.

The logical flow of this synthesis is illustrated below:

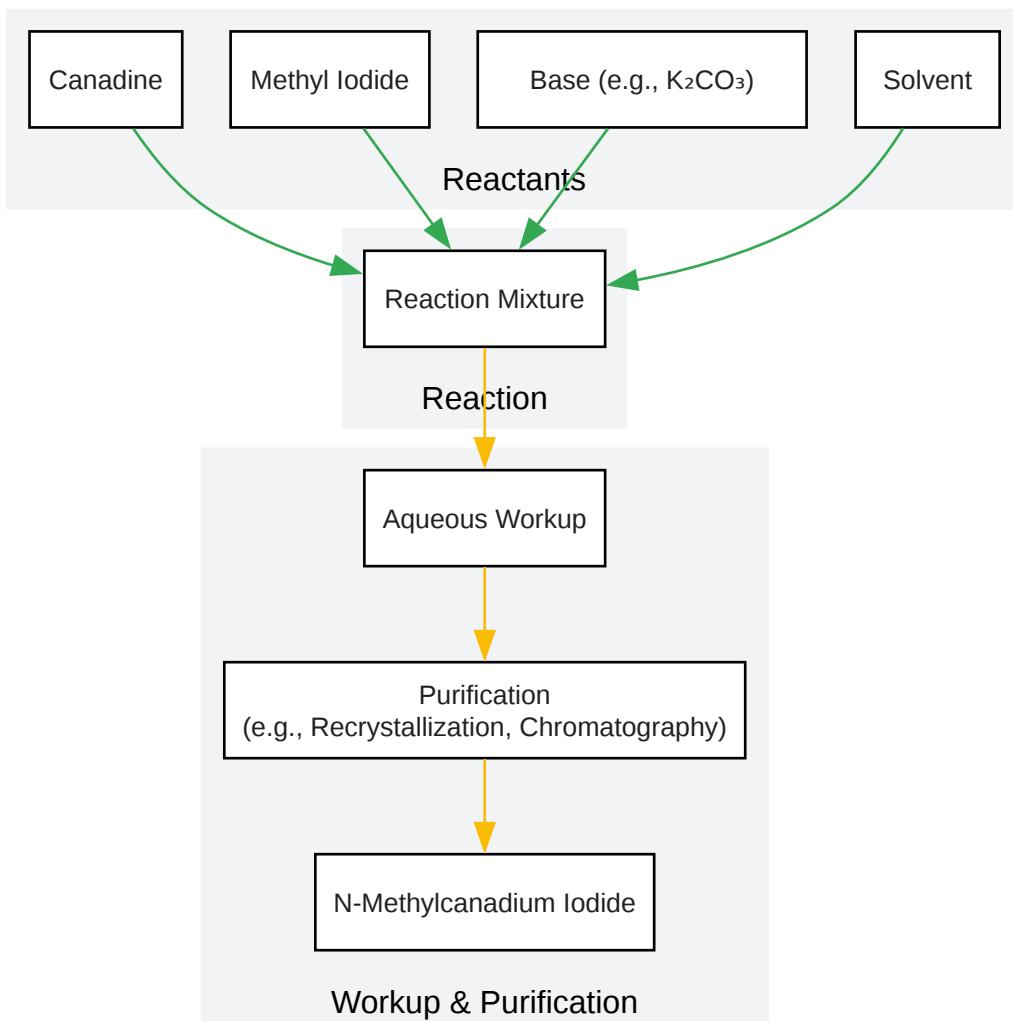


Diagram 2: Synthesis of N-Methylcanadium Iodide

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Caption: Diagram 2: Synthesis of **N-Methylcanadium Iodide**

Spill and Waste Disposal

Spill Response:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- For a large spill, evacuate the area and contact your institution's environmental health and safety department.

Waste Disposal:

- All waste containing **N-Methylcanadium iodide** should be disposed of as hazardous chemical waste in accordance with institutional and local regulations. Do not dispose of it in the regular trash or down the drain.

Conclusion

While **N-Methylcanadium iodide** is a valuable compound for research, the lack of specific safety data necessitates a highly cautious approach to its handling. By adhering to the principles of good laboratory practice, utilizing appropriate engineering controls and personal protective equipment, and being prepared for emergencies, researchers can work with this compound safely. It is strongly recommended that a risk assessment be conducted before any new experimental procedure involving **N-Methylcanadium iodide**.

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